

Unveiling the Potential of Pulchelloside I: A Technical Guide

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Compound of Interest

Compound Name: *Pulchelloside I*

Cat. No.: *B1208192*

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CAS Number: 67244-49-9

For Researchers, Scientists, and Drug Development Professionals

Abstract

Pulchelloside I, a naturally occurring iridoid glycoside with the CAS number 67244-49-9, has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of **Pulchelloside I**, consolidating available data on its chemical properties, biological activities, and putative mechanisms of action. This document is intended to serve as a foundational resource for researchers and professionals engaged in natural product chemistry, pharmacology, and drug discovery, facilitating further investigation into the therapeutic promise of this compound.

Chemical and Physical Properties

Pulchelloside I is a monoterpenoid glycoside characterized by a complex stereochemistry. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	67244-49-9	[1][2][3]
Molecular Formula	C ₁₇ H ₂₆ O ₁₂	[1][2][3]
Molecular Weight	422.38 g/mol	[2][3]
Natural Sources	Verbena pulchella, Aloysia chamaedryfolia, Glandularia tenera, Junellia seriphioides, Citharexylum spinosum L.	[1]

Biological Activities and Potential Therapeutic Applications

Preliminary research and studies on structurally related iridoid glycosides suggest that **Pulchelloside I** may possess a range of biological activities, including antibacterial, cytotoxic, and hepatoprotective effects.

Antibacterial Activity

While specific minimum inhibitory concentration (MIC) values for **Pulchelloside I** are not extensively documented in publicly available literature, related iridoid glycosides have demonstrated activity against various bacterial strains. The general antibacterial properties of this class of compounds warrant further investigation into the specific spectrum and efficacy of **Pulchelloside I**.

Cytotoxic Activity

The potential for **Pulchelloside I** to exhibit cytotoxic effects against cancer cell lines is an area of active interest. Studies on other iridoid glycosides have shown that these compounds can induce cell cycle arrest and apoptosis in various cancer models. The precise IC₅₀ values of **Pulchelloside I** against different cancer cell lines require further dedicated studies to be established.

Hepatoprotective Effects

Iridoid glycosides have been investigated for their potential to protect liver cells from damage induced by toxins. This hepatoprotective activity is often attributed to their antioxidant and anti-inflammatory properties. The ability of **Pulchelloside I** to mitigate liver injury is a promising avenue for research, though specific quantitative data on its protective effects are yet to be fully elucidated.

Putative Mechanisms of Action and Signaling Pathways

The precise molecular mechanisms underlying the biological activities of **Pulchelloside I** are largely uncharacterized. However, based on studies of other iridoid glycosides, it is hypothesized that **Pulchelloside I** may modulate key cellular signaling pathways involved in inflammation, cell proliferation, and survival.

Putative Signaling Pathways Modulated by Iridoid Glycosides:

Caption: Potential signaling pathways modulated by iridoid glycosides.

Experimental Protocols

Detailed experimental protocols for the biological evaluation of **Pulchelloside I** are not widely published. However, standard methodologies for assessing antibacterial, cytotoxic, and hepatoprotective activities can be adapted for its study.

Extraction and Isolation of Pulchelloside I

A general workflow for the extraction and isolation of **Pulchelloside I** from plant material is outlined below.

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References

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